Technical Guide & Safety Data Profiling: 2-(2,6-Dichlorophenyl)-1-benzofuran

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Compound of Interest	
Compound Name:	*2-(2,6-Dichlorophenyl)-1-benzofuran*
CAS No.:	*62924-12-3*
Cat. No.:	*B3055059*

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As a Senior Application Scientist, navigating the intersection of chemical safety and pharmacological efficacy is paramount when handling privileged scaffolds like halogenated 2-arylbenzofurans. The compound **2-(2,6-Dichlorophenyl)-1-benzofuran** represents a highly lipophilic, sterically hindered molecule with significant potential in both oncology and neuropharmacology[1][2].

This whitepaper departs from standard boilerplate Safety Data Sheets (SDS). Instead, it synthesizes rigorous physicochemical safety protocols with field-proven mechanistic insights and self-validating experimental workflows. Our objective is to provide researchers and drug development professionals with a comprehensive, actionable framework for utilizing this compound.

I. Chemical Architecture & Physicochemical Profiling

The core structure of **2-(2,6-Dichlorophenyl)-1-benzofuran** consists of a benzofuran ring system conjugated with a 2,6-dichlorinated phenyl ring. The presence of halogens at the ortho

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positions of the phenyl ring forces the molecule out of planarity due to steric clash with the benzofuran oxygen and C3-hydrogen. This structural twist significantly impacts its solubility, metabolic stability, and target binding affinity.

Table 1: Quantitative Physicochemical Properties

Property	Value	Causality / Implication
Molecular Formula	$C_{14}H_8Cl_2O$	Halogenation increases lipophilicity and metabolic half-life.
Molecular Weight	263.12 g/mol	Falls well within Lipinski's Rule of 5 for oral bioavailability.
Solubility	DMSO, DMF, CH_2Cl_2	Highly hydrophobic; requires organic solvents for stock solutions.
LogP (Estimated)	> 4.5	High lipid membrane permeability; necessitates careful handling.

II. Core Safety Data & Handling Protocols (SDS)

Drawing upon verified data for analogous halogenated benzofurans and 2-phenylbenzofuran derivatives[3][4], the following safety classifications and handling protocols must be strictly adhered to. The lipophilic nature of the dichlorophenyl moiety means dermal absorption is a significant risk vector.

Table 2: GHS Hazard Classification & Quantitative Toxicity Data

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Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage	Category 2A	H319: Causes serious eye irritation
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation
Aquatic Toxicity	Category 4	H413: May cause long-lasting harmful effects

Emergency Protocols & PPE

- Engineering Controls: All manipulations of the dry powder must be conducted within a certified Class II biological safety cabinet or a chemical fume hood to prevent inhalation of aerosolized particulates[4].
- Personal Protective Equipment (PPE): Nitrile gloves (minimum 0.11 mm thickness) are mandatory. Due to the compound's high LogP, breakthrough times may be shorter than expected for standard aqueous reagents; double-gloving is recommended during stock preparation.
- Spill Response: Do not use water. Solubilize the spill with a non-polar solvent (e.g., dichloromethane) or absorb with an inert material (vermiculite) and dispose of as hazardous halogenated organic waste.

III. Mechanistic Profiling & Biological Activity

Halogenated 2-arylbenzofurans are not inert building blocks; they are highly active biological modulators. The introduction of chlorine atoms significantly enhances cytotoxic activity against specific cancer cell lines while maintaining low toxicity toward normal human umbilical vein endothelial cells (HUVECs)[1].

Furthermore, the 2-arylbenzofuran scaffold acts as a multi-target directed ligand (MTDL) in neurodegenerative disease models, demonstrating potent dual cholinesterase and β-secretase

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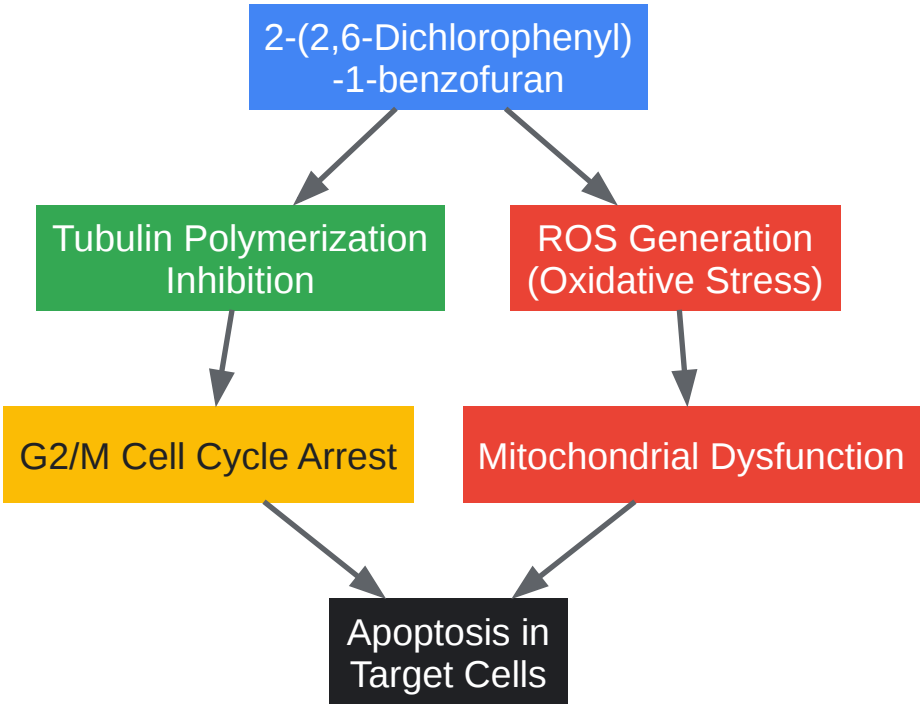
inhibitory activity[2].

Table 3: Comparative Biological Activity of Halogenated Analogs

Target / Assay	Cell Line / Enzyme	Quantitative Activity (IC_{50})	Reference
Cytotoxicity	HepG2 (Liver Carcinoma)	~3.8 µM	[5]
Cytotoxicity	A549 (Lung Carcinoma)	~3.5 µM	[5]
AChE Inhibition	Acetylcholinesterase	0.086 ± 0.01 µM	[2]

Mechanism of Action: Apoptosis via Oxidative Stress

The cytotoxicity of halogenated benzofurans is primarily driven by their pro-oxidative activity. They induce Reactive Oxygen Species (ROS) generation, leading to mitochondrial dysfunction. Concurrently, these scaffolds can bind to tubulin, disrupting polymerization and causing cell cycle arrest at the G2/M phase[1].



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Pathway of halogenated 2-arylbenzofurans inducing apoptosis via ROS and tubulin binding.

IV. Self-Validating Experimental Workflows

To ensure scientific integrity, the following protocols are designed as self-validating systems. Every step includes a mechanistic justification (causality) to prevent false positives caused by the compound's inherent physicochemical properties.

Protocol 1: In Vitro ROS Generation & Cytotoxicity Assay

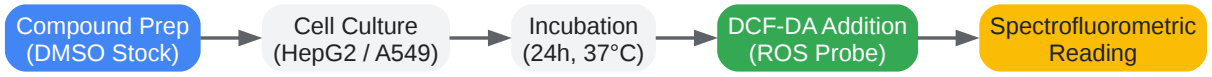
We utilize 2′,7′-dichlorodihydrofluorescein diacetate (DCF-DA) because halogenated benzofurans frequently induce apoptosis via ROS-dependent pathways[1].

Methodology:

- Stock Preparation: Dissolve **2-(2,6-Dichlorophenyl)-1-benzofuran** in 100% anhydrous DMSO to create a 10 mM stock. Causality: The 2,6-dichloro substitution makes the compound insoluble in aqueous media. Ensure the final assay concentration of DMSO does not exceed 0.1% v/v to prevent solvent-induced cytotoxicity.
- Cell Seeding: Seed HepG2 or A549 cells in a 96-well plate at a density of

  cells/well. Incubate for 24h at 37°C in a 5% CO_2 atmosphere.
- Compound Treatment: Treat cells with serial dilutions of the compound (0.1 µM to 50 µM) for 24 hours. Include a vehicle control (0.1% DMSO) to validate that observed toxicity is compound-specific.
- Probe Addition: Wash cells with PBS and add 10 µM DCF-DA. Incubate for 30 minutes in the dark. Causality: DCF-DA is cell-permeable and is cleaved by intracellular esterases. In the presence of compound-induced ROS, it oxidizes to highly fluorescent DCF.
- Quantification: Measure fluorescence using a microplate reader (Ex: 485 nm, Em: 535 nm). Normalize data against the vehicle control.

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Step-by-step experimental workflow for in vitro ROS generation and cytotoxicity screening.

Protocol 2: Acetylcholinesterase (AChE) Inhibitory Kinetic Assay

Because 2-arylbenzofurans are potent multi-target agents for neurodegenerative diseases[2], evaluating their interaction with AChE is critical. The steric bulk of the 2,6-dichlorophenyl group is hypothesized to interact favorably with the peripheral anionic site (PAS) of the enzyme.

Methodology:

- Buffer Preparation: Prepare 0.1 M sodium phosphate buffer (pH 8.0).
- Reagent Setup: Prepare 10 mM DTNB (Ellman's reagent) and 15 mM acetylthiocholine iodide (ATCI) in deionized water.
- Incubation: In a 96-well plate, combine 140 µL buffer, 20 µL AChE solution (0.2 U/mL), and 20 µL of the compound (diluted in buffer from DMSO stock). Incubate for 15 minutes at 25°C. Causality: Pre-incubation allows the sterically hindered benzofuran to achieve binding equilibrium within the enzyme's active site gorge.
- Reaction Initiation: Add 10 µL of DTNB and 10 µL of ATCI to initiate the reaction.
- Kinetic Readout: Continuously monitor absorbance at 412 nm for 10 minutes. Causality: The hydrolysis of ATCI produces thiocholine, which reacts with DTNB to form a yellow anion. Continuous kinetic monitoring self-validates the assay by ensuring the reaction remains in the linear phase, preventing artifactual IC_{50} calculations.

V. References

- "2-Phenyl-benzofuran | C14H10O | CID 3517936 - PubChem - NIH", PubChem,[Link]

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- "Anticancer Potential of Halogen Derivatives of Methyl 6-Acetyl-5-Hydroxy-2-Methyl-1-Benzofuran-3-Carboxylate - PMC", National Institutes of Health (NIH),[Link]
- "Synthesis and biological evaluation of 2-arylbenzofuran derivatives as potential anti-Alzheimer's disease agents - PubMed", National Institutes of Health (NIH),[Link]

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Sources

- 1. Anticancer Potential of Halogen Derivatives of Methyl 6-Acetyl-5-Hydroxy-2-Methyl-1-Benzofuran-3-Carboxylate - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis and biological evaluation of 2-arylbenzofuran derivatives as potential anti-Alzheimer's disease agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 2-Phenyl-benzofuran | C14H10O | CID 3517936 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 6-Hydroxybenzofuran-2-carboxylic Acid|CAS 334022-87-6 [benchchem.com]
- 5. Benzarone | 1477-19-6 | Benchchem [benchchem.com]
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